

# Reactivity profile of pyridine-based vinyl ethers

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## Compound of Interest

Compound Name:	PYRIDINE,2-[(1-METHYLETHENYL)OXY]-(9CI)
CAS No.:	111399-94-1
Cat. No.:	B045321

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An In-Depth Technical Guide to the Reactivity Profile of Pyridine-Based Vinyl Ethers

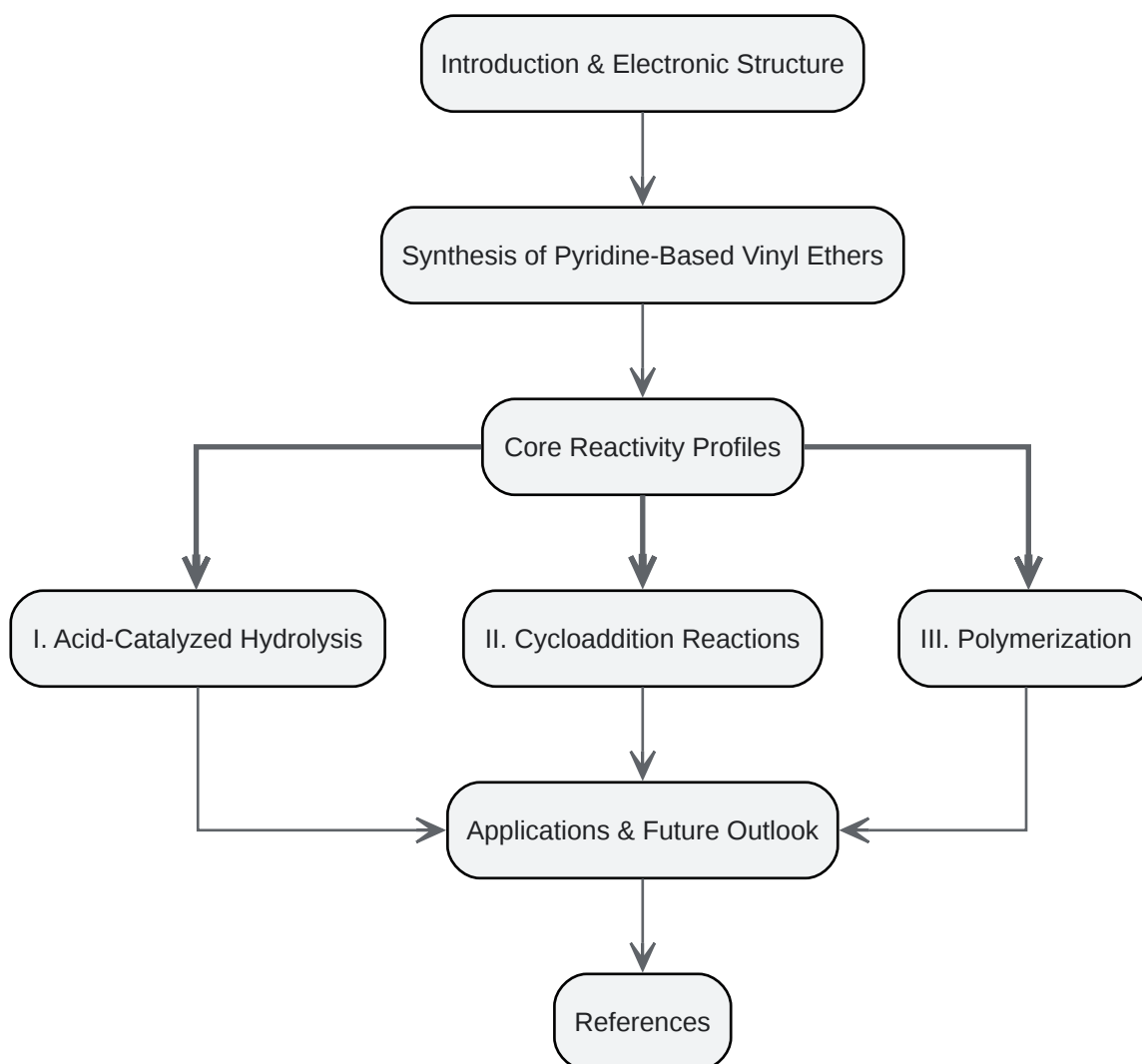
## Foreword: A Molecule of Dichotomous Reactivity

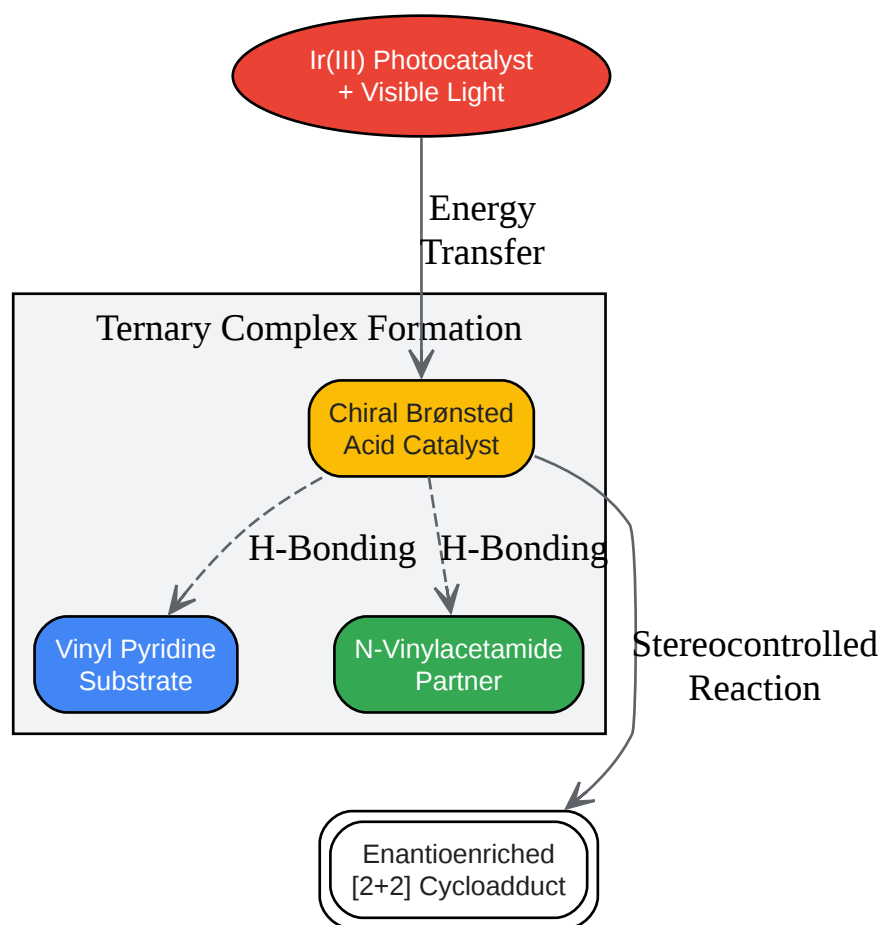
Pyridine-based vinyl ethers represent a fascinating class of monomers and synthetic intermediates. They uniquely combine the electron-rich nature of a vinyl ether with the electron-deficient, basic, and coordinative properties of a pyridine ring.<sup>[1][2]</sup> This juxtaposition of electronic characteristics imparts a rich and often dichotomous reactivity profile, making them valuable substrates in fields ranging from polymer science to medicinal chemistry. This guide provides a comprehensive exploration of their synthesis, electronic structure, and behavior in key chemical transformations. We will delve into the mechanistic underpinnings of their reactivity, offering field-proven insights and detailed protocols to empower researchers in their practical application.

## Guide Structure & Logic

This guide is structured to provide a foundational understanding before exploring complex reactions. We begin with the electronic and stereochemical properties that govern reactivity, followed by key synthetic routes. The core of the document is a detailed analysis of their

behavior in hydrolysis, cycloaddition, and polymerization reactions, concluding with practical applications.





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## Sources

- 1. Structure of pyridine and quinoline vinyl ethers according to data from  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra and quantum-chemical calculations (Journal Article) | OSTI.GOV [osti.gov]
- 2. Pyridine - Wikipedia [en.wikipedia.org]
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